

1-Ethylpyrrolidin-3-one: A Technical Overview

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Compound of Interest

Compound Name: 1-Ethylpyrrolidin-3-one

Cat. No.: B178088

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CAS Number: 102153-86-6[1]

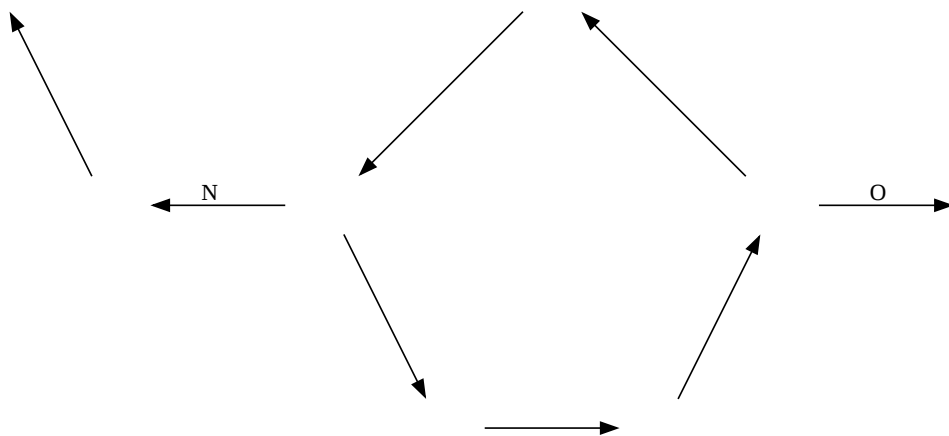
This document provides a technical summary of **1-Ethylpyrrolidin-3-one**, a heterocyclic organic compound. Due to the limited availability of detailed public information, this guide focuses on fundamental properties and directs researchers to broader concepts and related compounds for which more extensive data exists.

Chemical Identity and Properties

Molecular Formula: C₆H₁₁NO

Molecular Weight: 113.16 g/mol

Structure:



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Caption: Chemical structure of **1-Ethylpyrrolidin-3-one**.

Note on Data Availability: Extensive experimental data, such as spectroscopic analyses, detailed reaction protocols, and quantitative properties for **1-Ethylpyrrolidin-3-one**, are not readily available in the public domain. Much of the available information pertains to structurally related compounds like 1-Ethyl-3-pyrrolidinol and 1-Ethyl-2-pyrrolidinone. Researchers should exercise caution and verify the identity of the compound in their studies.

Synthesis and Reactivity

While specific, detailed experimental protocols for the synthesis of **1-Ethylpyrrolidin-3-one** are not widely published, general synthetic strategies for substituted pyrrolidinones can be considered. These methods often involve the cyclization of amino acids or their derivatives, or the multicomponent reactions of aldehydes, amines, and other precursors. The synthesis of related pyrrolidine structures has been reported through various methods, including:

- Palladium-catalyzed hydroarylation: This method has been used to create 3-aryl pyrrolidines.

- 1,3-Dipolar Cycloadditions: A common method for constructing five-membered heterocyclic rings like pyrrolidines.
- Multi-component reactions: These can be employed to build the pyrrolidinone scaffold from simpler starting materials.

The reactivity of the pyrrolidinone ring is of significant interest in medicinal chemistry, as this scaffold is present in numerous biologically active compounds.

Potential Applications and Research Interest

The pyrrolidine ring is a "privileged scaffold" in drug discovery, appearing in a wide range of pharmaceuticals. While specific applications for **1-Ethylpyrrolidin-3-one** are not well-documented, related pyrrolidinone derivatives have been investigated for a variety of biological activities, including as:

- Anticancer agents
- Antibacterial agents
- Central nervous system modulators

The interest in this class of compounds stems from their ability to present substituents in a defined three-dimensional arrangement, which is crucial for specific interactions with biological targets.

Safety Information

Detailed safety data sheets (SDS) specific to **1-Ethylpyrrolidin-3-one** are not readily accessible. However, safety information for related compounds, such as 1-ethyl-2-pyrrolidinone, indicates potential hazards including combustibility and eye damage. As a general precaution when handling any chemical compound, appropriate personal protective equipment (PPE), such as gloves, safety glasses, and a lab coat, should be worn. Work should be conducted in a well-ventilated area or under a chemical fume hood.

Conclusion and Future Directions

1-Ethylpyrrolidin-3-one represents a chemical entity with potential for further exploration, particularly within the context of medicinal chemistry and drug development. The lack of comprehensive public data highlights an opportunity for further research to characterize its physicochemical properties, develop robust synthetic methodologies, and investigate its biological activity. Such studies would contribute valuable knowledge to the broader understanding of substituted pyrrolidinones and their potential as therapeutic agents.

Experimental Workflow for Synthesis of Substituted Pyrrolidinones (General Example)



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Caption: A generalized workflow for the synthesis and purification of substituted pyrrolidinones.

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References

- 1. fishersci.com [fishersci.com]
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